

Synthesis of Polyether Ether Ketone (PEEK) via Nucleophilic Aromatic Substitution

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Compound of Interest

Compound Name: 4,4'-Difluorobenzophenone

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the synthesis of Polyether Ether Ketone (PEEK), a high-performance thermoplastic, through the nucleophilic aromatic substitution (SNAr) reaction of **4,4'-Difluorobenzophenone** with hydroquinone. The procedure outlines the necessary reagents, equipment, reaction conditions, and purification steps. Additionally, it includes characterization data and a visual representation of the reaction workflow.

Introduction

Polyether ether ketone (PEEK) is a semi-crystalline thermoplastic with excellent mechanical and chemical resistance properties that are retained at high temperatures. These properties make it a material of choice for demanding applications in aerospace, automotive, medical, and chemical processing industries. The synthesis of PEEK is typically achieved through a step-growth polymerization involving the nucleophilic substitution of an activated aromatic dihalide with a bisphenolate salt.^{[1][2]} This application note details the synthesis of PEEK using **4,4'-Difluorobenzophenone** and hydroquinone as monomers.

Reaction Principle

The synthesis of PEEK from **4,4'-Difluorobenzophenone** and hydroquinone proceeds via a nucleophilic aromatic substitution (S_NAr) mechanism. In this reaction, the hydroquinone is deprotonated by a weak base, typically an alkali carbonate, to form the more nucleophilic bisphenolate salt in situ.^{[1][3]} This nucleophile then attacks the electron-deficient carbon atoms of the **4,4'-Difluorobenzophenone**, which are activated by the electron-withdrawing ketone group, displacing the fluoride ions as leaving groups. The reaction is carried out in a high-boiling polar aprotic solvent to maintain the polymer in solution and to achieve the high temperatures required for the reaction.^{[1][4]}

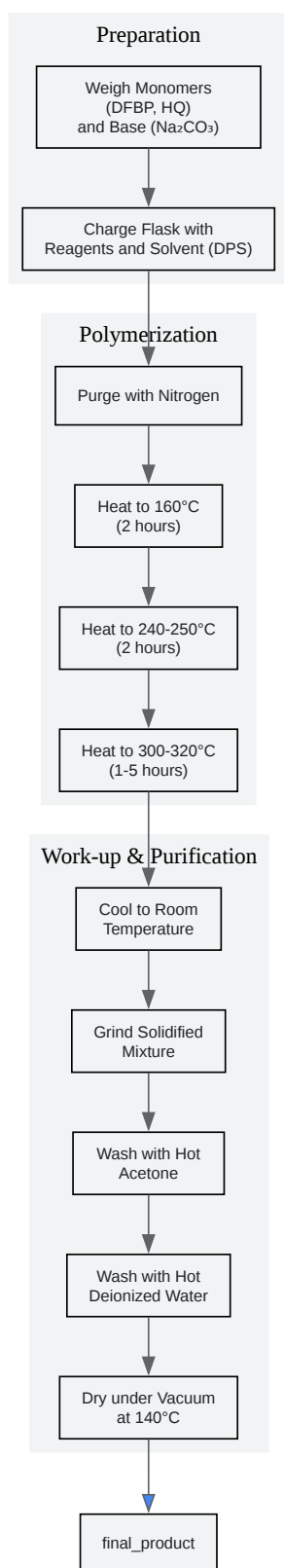
Experimental Protocol

3.1. Materials and Equipment

- Monomers:
 - **4,4'-Difluorobenzophenone** (DFBP)
 - Hydroquinone (HQ)
- Base:
 - Anhydrous Sodium Carbonate (Na₂CO₃) or Potassium Carbonate (K₂CO₃), finely ground
- Solvent:
 - Diphenyl sulfone (DPS)^{[3][4]}
- Purification Solvents:
 - Acetone
 - Deionized Water
 - Isopropanol^[5]
- Equipment:
 - Three-necked round-bottom flask

- Mechanical stirrer
- Nitrogen inlet and outlet
- Thermocouple and temperature controller
- Heating mantle
- Condenser
- Buchner funnel and filter paper
- Vacuum oven

3.2. Reaction Workflow



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Caption: Workflow for the synthesis of PEEK.

3.3. Detailed Procedure

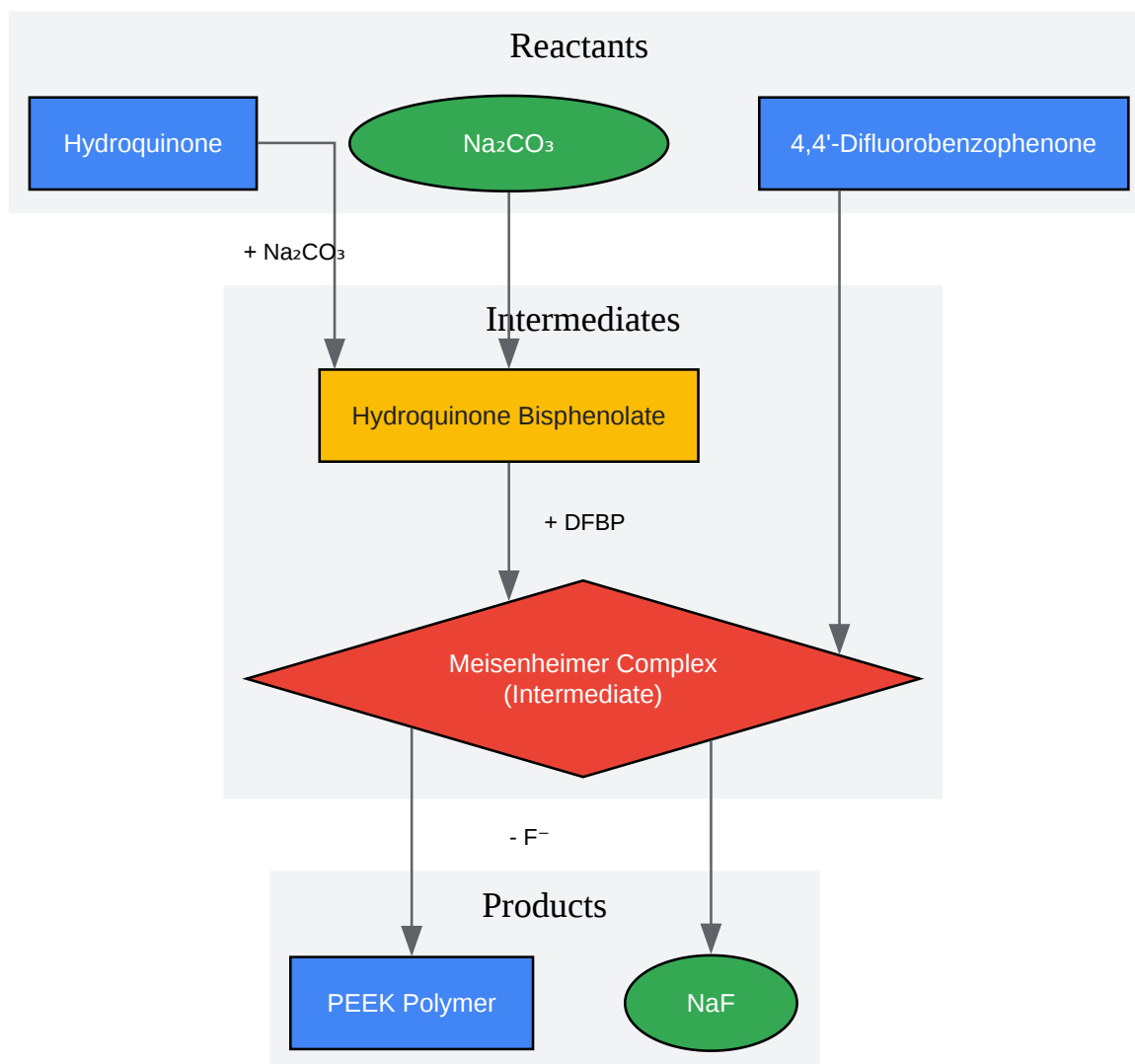
- **Preparation:** In a three-necked round-bottom flask equipped with a mechanical stirrer, nitrogen inlet/outlet, and a condenser, add **4,4'-Difluorobenzophenone** (10.00 mmol), hydroquinone (10.00 mmol), anhydrous sodium carbonate (10.2 mmol), and diphenyl sulfone (200 wt% of monomers).[6]
- **Inert Atmosphere:** Purge the flask with dry nitrogen for at least 30 minutes to remove any oxygen and maintain an inert atmosphere throughout the reaction.
- **Heating Profile:**
 - Heat the reaction mixture to 160°C and maintain for 2 hours with constant stirring.[6]
 - Increase the temperature to 250°C and hold for another 2 hours.[6]
 - Finally, raise the temperature to 320°C and continue the reaction for 1 hour.[6] The viscosity of the mixture will increase significantly as the polymerization proceeds.
- **Cooling and Isolation:** After the reaction is complete, cool the mixture to room temperature. The resulting product will be a solid grey slurry.[6] Grind the solidified mixture into a fine powder.
- **Purification:**
 - Wash the powder with hot acetone three times to remove the diphenyl sulfone solvent.[6]
 - Subsequently, wash the powder with hot deionized water three times to remove any inorganic salts.[6]
 - Finally, dry the purified PEEK polymer in a vacuum oven at 140°C for 12 hours.[6]

Characterization Data

The properties of the synthesized PEEK can be influenced by factors such as monomer ratio, reaction time, and temperature. The following table summarizes typical characterization data for PEEK synthesized via this method.

Property	Typical Value	Reference
Weight Average Molecular Weight (Mw)	7,500 - 83,000 Da	[5]
Polydispersity Index (PDI)	2.5 - 2.9	[5]
Glass Transition Temperature (Tg)	143 - 152°C	[3][7]
Melting Temperature (Tm)	280 - 343°C	[3][7]
5% Weight Loss Temperature (Td5%)	330 - 500°C	[5]

Signaling Pathway Diagram



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Caption: Nucleophilic Aromatic Substitution Pathway for PEEK Synthesis.

Conclusion

The protocol described provides a reliable method for the laboratory-scale synthesis of PEEK from **4,4'-Difluorobenzophenone** and hydroquinone. The resulting polymer exhibits the high thermal stability and mechanical properties characteristic of PEEK, making it suitable for a wide range of research and development applications. The properties of the final polymer can be tailored by adjusting the reaction conditions, offering a versatile platform for the development of advanced materials.

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